

furfuryl mercaptan odor detection threshold

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Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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Reported Odor Detection Threshold

The table below summarizes the quantitative information found on the odor detection threshold of **Furfuryl Mercaptan**.

Reported ODT	Context / Source	Reliability Assessment
0.005 ppb (parts per billion)	Anecdotal report from perfumers [1].	Considered anecdotal ; comes from an industry forum discussion, not a peer-reviewed publication.
0.1 µg/L (micrograms per liter) in a hydroalcoholic solution	Stated in a scientific review on fermented beverages [2].	Considered scientifically credible ; published in a peer-reviewed journal, though the original primary source is not cited.

Experimental Protocols for ODT Measurement

To ensure consistency and accuracy, researchers use standardized methods to determine ODTs. The following are key protocols cited in the literature.

The Triangle Odor Bag Method

This is a standardized olfactory test used for environmental regulation in Japan. The methodology is as follows [3]:

- **Procedure:** Three polyester bags are prepared; one contains the odorant at a verified concentration, and the other two contain odor-free air. Panelists must identify the bag containing the odorant.
- **Concentration Adjustment:** The test begins with a concentration the panel can easily detect. The concentration is successively diluted (typically by a factor of 3) after a correct identification until the panelist gives an incorrect answer. This final concentration is the detection threshold.
- **Key Feature:** It is a **descending concentration method**.

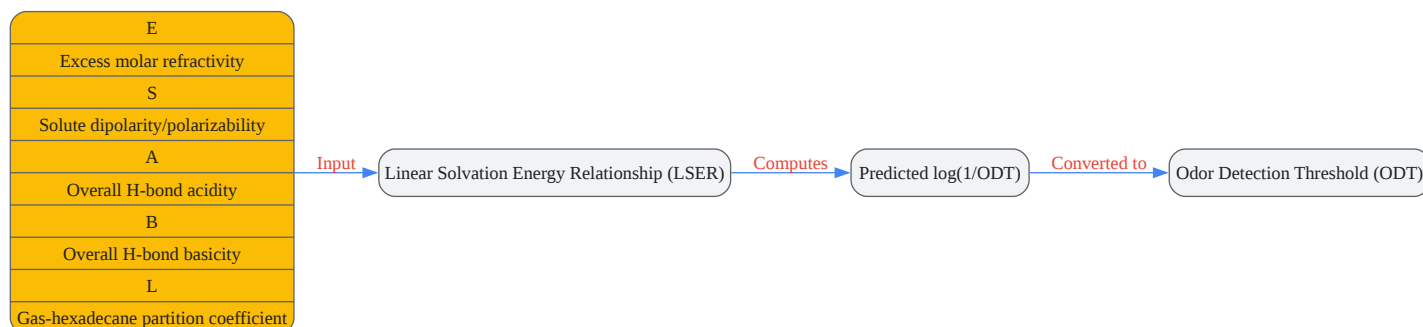
The Two-Alternative Forced-Choice Procedure

This is another well-regarded uniform procedure for determining ODTs [3]:

- **Delivery System:** Uses a static-dilution delivery system, such as squeeze bottles, where one bottle contains the odorant and the other contains only the diluent.
- **Procedure:** Participants are presented with the two bottles and must identify which one contains the odorant.
- **Concentration Adjustment:** This method typically uses an **ascending concentration order** to avoid sensory adaptation from repeated stimulation.
- **Data Analysis:** The odorant concentration is controlled and measured precisely, often using gas chromatography.

Understanding Odor Threshold Prediction

For thousands of volatile organic compounds where ODTs have not been experimentally measured, researchers use algorithms to predict them. The following diagram illustrates the core predictive model described in the search results, which correlates molecular structure with odor potency [3].



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This model calculates odor potency ($\log(1/ODT)$) based on a molecule's physicochemical properties, allowing for prediction of untested compounds [3].

Interpretation and Practical Notes

- **Extreme Potency:** Both reported thresholds confirm that **Furfuryl Mercaptan** is an **exceptionally potent** aroma compound. Its odor can be detected even when present in miniscule, parts-per-billion concentrations [2] [1].
- **Analytical Challenges:** Its low threshold and chemical instability (susceptibility to oxidation) make accurate analytical determination difficult, requiring specialized pre-treatment methods like Headspace Solid-Phase Microextraction (HS-SPME) for reliable measurement [2].
- **Use in Formulations:** Due to its power, it must be used in extreme dilutions (e.g., 0.005% or lower) in perfumery and flavor work to avoid overpowering a composition [1].

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References

1. The Beautiful Stink - What Ugly Materials Do You Use? | Basenotes [basenotes.com]
2. Roles of Sulfur Compounds in Fermented Beverages [pmc.ncbi.nlm.nih.gov]
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